

TP-238 hydrochloride solubility and preparation of stock solutions

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Compound of Interest

Compound Name: TP-238 hydrochloride

Cat. No.: B3026080

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Application Notes and Protocols: TP-238 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

TP-238 hydrochloride is a potent and selective dual chemical probe for the bromodomains of Cat Eye Syndrome Chromosome Region, Candidate 2 (CECR2) and Bromodomain PHD Finger Transcription Factor (BPTF), with IC₅₀ values in the nanomolar range.^{[1][2][3][4]} This document provides detailed application notes on the solubility of **TP-238 hydrochloride** and comprehensive protocols for the preparation of stock solutions to ensure accurate and reproducible experimental outcomes.

Physicochemical Properties

- Synonyms: 1-(3-(6-(4-(3-dimethylamino-propoxy)-phenyl)-2-methylsulfonyl-pyrimidin-4-ylamino)-propyl)-1H-pyrazole Hydrochloride, N-(3-(1H-Pyrazol-1-yl)propyl)-6-(4-(3-(dimethylamino)propoxy)phenyl)-2-(methylsulfonyl)pyrimidin-4-amine hydrochloride.
- Molecular Formula: C₂₂H₃₀N₆O₃S · xHCl
- Molecular Weight: 458.58 g/mol (free base), 495.04 g/mol (hydrochloride salt).^{[2][3]}

- Appearance: White to beige crystalline solid.

Solubility Data

The solubility of **TP-238 hydrochloride** can vary between suppliers and batches. The following table summarizes the available solubility data. It is crucial to consult the certificate of analysis for batch-specific information.

Solvent	Concentration	Vendor/Source	Notes
DMSO	100 mM	R&D Systems[3]	-
15 mg/mL	Cayman Chemical[5]	-	
2 mg/mL	Sigma-Aldrich	Clear solution	
1 mg/mL	Cayman Chemical[2]	-	
Water	100 mM	R&D Systems[3]	-
15 mg/mL	Sigma-Aldrich	Clear solution	
PBS (pH 7.2)	10 mg/mL	Cayman Chemical[2] [5]	-
Ethanol	30 mg/mL	Cayman Chemical[5]	-
DMF	10 mg/mL	Cayman Chemical[5]	-
In Vivo Formulation 1	≥ 2.5 mg/mL	MedchemExpress[1]	10% DMSO, 40% PEG300, 5% Tween- 80, 45% saline
In Vivo Formulation 2	≥ 2.5 mg/mL	MedchemExpress[1]	10% DMSO, 90% (20% SBE-β-CD in saline)
In Vivo Formulation 3	≥ 2.5 mg/mL	MedchemExpress[1]	10% DMSO, 90% corn oil

Preparation of Stock Solutions

Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results. Below are detailed protocols for preparing **TP-238 hydrochloride** stock solutions in common laboratory solvents.

Materials

- **TP-238 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile deionized water or PBS (pH 7.2)
- Calibrated analytical balance
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM DMSO Stock Solution

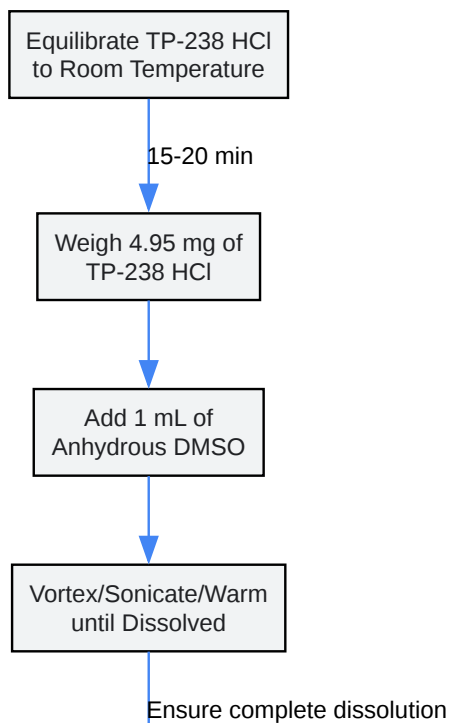
This protocol is based on a molecular weight of 495.04 g/mol for the hydrochloride salt.

- **Equilibration:** Allow the vial of **TP-238 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **TP-238 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.95 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the powder. To prepare a 10 mM stock solution with 4.95 mg of powder, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution for 30-60 seconds to facilitate dissolution. If necessary, gently warm the solution to 37°C and/or sonicate for a few minutes until the solid is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store the aliquots at -20°C for short-term storage (weeks to months) or

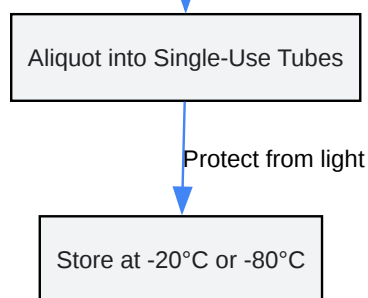
at -80°C for long-term storage (months to years). Avoid repeated freeze-thaw cycles.

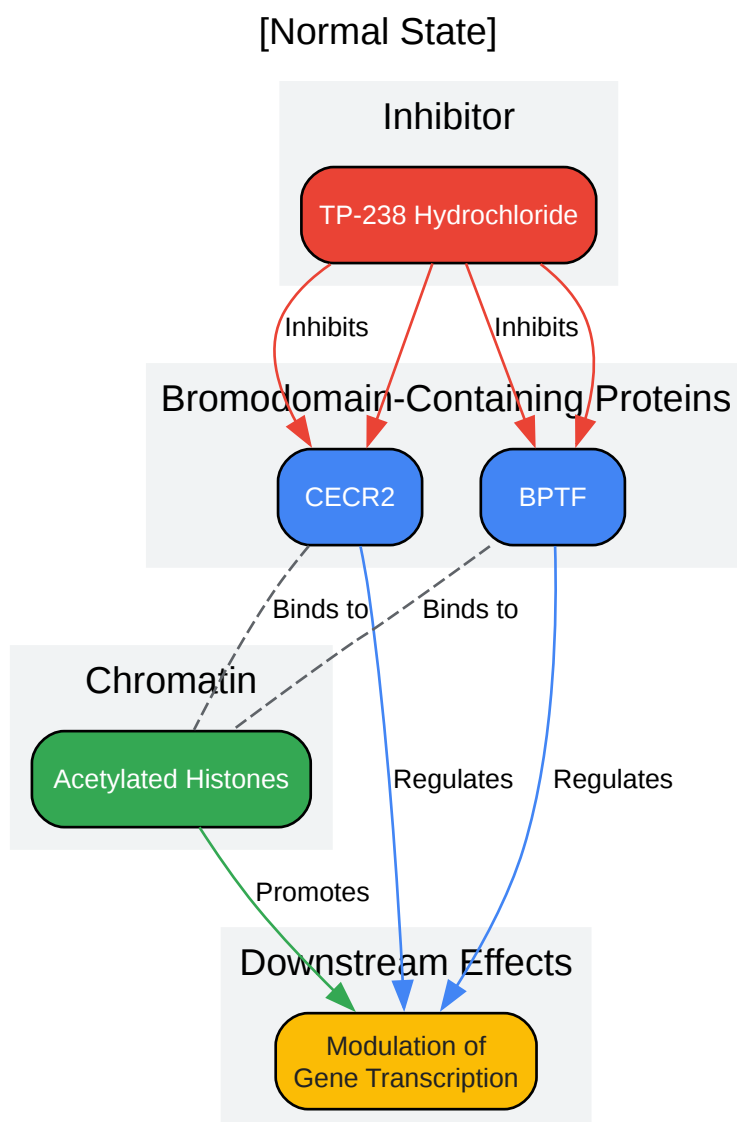
Workflow for Preparing a 10 mM DMSO Stock Solution of TP-238 Hydrochloride

Preparation



Storage





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]

- 3. rndsystems.com [rndsystems.com]
- 4. TP-238 hydrochloride - CAS:2415263-05-5 - KKL Med Inc. [kklmed.com]
- 5. caymanchem.com [caymanchem.com]
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